In-Depth Technical Guide to SOPEth-d5 and its Analogs for Researchers

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Compound of Interest

Compound Name:	*SOPEth-d5*
Cat. No.:	*B15559083*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of a commercially available deuterated analog of the suspected metabolite "**SOPEth-d5**," identified as Hydroxy Tyrosol-d4 Sulfate Sodium Salt. Given the absence of a direct commercial source for "**SOPEth-d5**," this guide focuses on the most structurally similar compound available for research purposes, likely to serve as a suitable internal standard in bioanalytical studies.

Chemical Identity and Commercial Availability

Initial searches for "**SOPEth-d5**" did not yield any commercially available compound under this specific name. The nomenclature suggests a deuterated (d5) sulfated (SO) phenylethanol (PEth) derivative. Further investigation into structurally related compounds revealed the commercial availability of Hydroxy Tyrosol-d4 Sulfate Sodium Salt, which is a close analog. Tyrosol is chemically known as 4-hydroxyphenylethanol.

This deuterated standard is crucial for quantitative bioanalysis, particularly in liquid chromatography-mass spectrometry (LC-MS), where it serves as an internal standard to correct for matrix effects and variations in sample processing.

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Commercial Supplier and Product Details

The primary supplier identified for Hydroxy Tyrosol-d4 Sulfate Sodium Salt is LGC Standards, which distributes products from Toronto Research Chemicals (TRC).

Parameter	Information
Compound Name	Hydroxy Tyrosol-d4 Sulfate Sodium Salt[1]
Supplier	LGC Standards (distributor for Toronto Research Chemicals)[1]
Catalog Number	TRC-H949707[1]
Molecular Formula	$C_8D_4H_5NaO_6S$[1]
Molecular Weight	260.233[1]
Deuterium Atoms	4
Form	Neat[1]
Storage Temperature	Room Temperature (as shipped)[1]

Other major suppliers of deuterated compounds and metabolites include Santa Cruz Biotechnology and Cayman Chemical, which offer a wide range of isotopically labeled standards for research.[2][3][4] Toronto Research Chemicals (TRC) specializes in the synthesis of complex organic chemicals, including a vast library of isotopically labeled compounds.[5][6][7]

Experimental Protocols

Deuterated internal standards like Hydroxy Tyrosol-d4 Sulfate Sodium Salt are predominantly used in quantitative mass spectrometry-based assays. Below is a general experimental protocol for the quantification of a target analyte in a biological matrix (e.g., plasma, urine) using a deuterated internal standard with LC-MS/MS.

Protocol: Quantification of a Small Molecule Metabolite in Plasma using LC-MS/MS

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Objective: To accurately quantify the concentration of a target analyte (e.g., Tyrosol Sulfate) in plasma samples.

Materials:

- Plasma samples
- Hydroxy Tyrosol-d4 Sulfate Sodium Salt (Internal Standard, IS)
- Acetonitrile (ACN), HPLC grade
- Formic acid (FA), LC-MS grade
- Water, LC-MS grade
- Microcentrifuge tubes
- LC-MS/MS system (e.g., Triple Quadrupole Mass Spectrometer)

Procedure:

- Preparation of Stock Solutions:
  - Prepare a 1 mg/mL stock solution of the non-deuterated analytical standard (e.g., Tyrosol Sulfate Sodium Salt, available from suppliers like Santa Cruz Biotechnology[8]) in a suitable solvent (e.g., methanol or water).
  - Prepare a 1 mg/mL stock solution of the Hydroxy Tyrosol-d4 Sulfate Sodium Salt (IS).
- Preparation of Calibration Standards and Quality Controls (QCs):
  - Perform serial dilutions of the analytical standard stock solution to prepare a series of calibration standards at different concentrations.
  - Prepare QC samples at low, medium, and high concentrations in the same biological matrix.
- Sample Preparation (Protein Precipitation):

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- To 50 µL of plasma sample, calibration standard, or QC, add 150 µL of ACN containing the internal standard at a fixed concentration (e.g., 100 ng/mL).
- Vortex the mixture for 30 seconds to precipitate proteins.
- Centrifuge at 14,000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

- LC-MS/MS Analysis:
  - Liquid Chromatography (LC) Conditions:
    - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
    - Mobile Phase A: 0.1% Formic Acid in Water
    - Mobile Phase B: 0.1% Formic Acid in Acetonitrile
    - Gradient: A suitable gradient to separate the analyte from matrix components (e.g., 5% B to 95% B over 5 minutes).
    - Flow Rate: 0.4 mL/min
    - Injection Volume: 5 µL
  - Mass Spectrometry (MS) Conditions:
    - Ionization Mode: Electrospray Ionization (ESI), negative mode.
    - Detection Mode: Multiple Reaction Monitoring (MRM).
    - MRM Transitions:
      - Analyte (Tyrosol Sulfate): Determine the precursor ion (e.g., $[M-H]^-$) and a suitable product ion.
      - Internal Standard (Hydroxy Tyrosol-d4 Sulfate): Determine the precursor ion (e.g., $[M-H]^-$, which will be +4 Da compared to the analyte) and the corresponding product ion.

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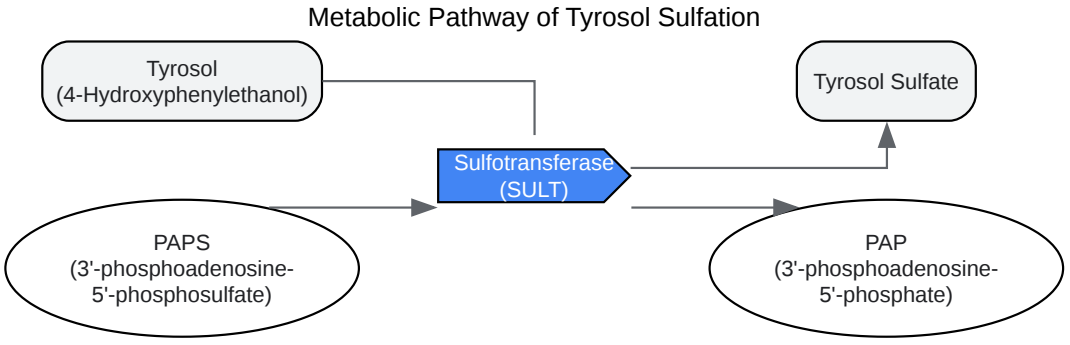
    - Optimize ion source parameters (e.g., capillary voltage, source temperature, gas flows) for maximum signal intensity.

- Data Analysis:
    - Integrate the peak areas for the analyte and the internal standard.
    - Calculate the peak area ratio (Analyte Area / IS Area).
    - Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
    - Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Metabolic Pathway of Tyrosol Sulfation

The following diagram illustrates the biotransformation of Tyrosol to Tyrosol Sulfate, a common phase II metabolic reaction.



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Metabolic pathway of Tyrosol sulfation.

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Bioanalytical Workflow for Metabolite Quantification

This diagram outlines the typical workflow for quantifying a metabolite in a biological sample using a deuterated internal standard.

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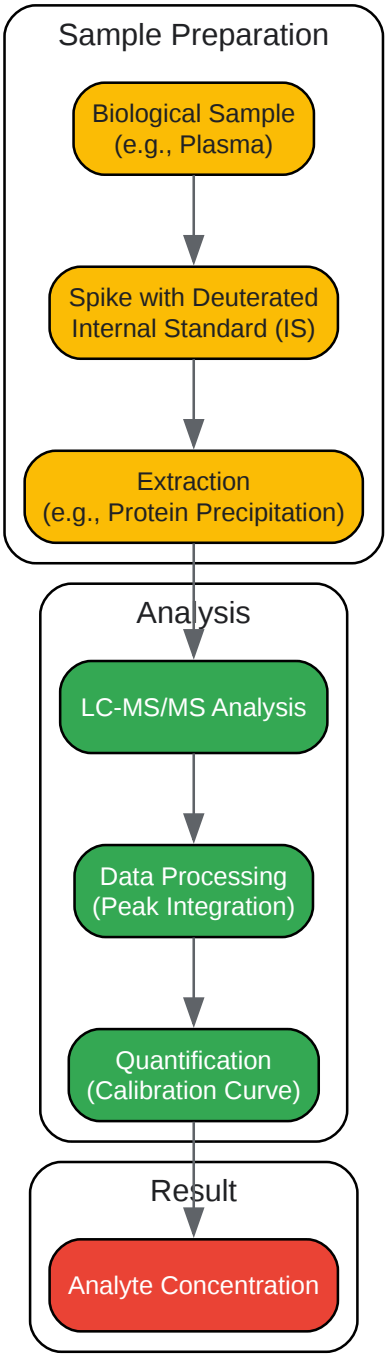
Bioanalytical Workflow using a Deuterated Internal Standard



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Bioanalytical workflow for metabolite quantification.

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- To cite this document: BenchChem. [In-Depth Technical Guide to SOPEth-d5 and its Analogs for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15559083/docs#in-depth-technical-guide-to-sopeth-d5-and-its-analogs-for-researchers]

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